Standard experimental protocol for Dess-Martin oxidation

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Compound of Interest

Compound Name:	*1-Acetoxy-1,2-benziodoxol-3-(1H)-one*
CAS No.:	*1829-26-1*
Cat. No.:	*B1336067*

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Dess-Martin Oxidation: Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

The Dess-Martin oxidation is a widely utilized reaction in organic synthesis for the mild and selective oxidation of primary alcohols to aldehydes and secondary alcohols to ketones.[1][2][3] This method employs the Dess-Martin periodinane (DMP), a hypervalent iodine reagent, which offers significant advantages over other oxidation methods, such as those based on chromium or DMSO.[1] Key benefits include mild reaction conditions (typically room temperature and neutral pH), short reaction times, high yields, and a simplified work-up procedure.[4][5] Furthermore, the Dess-Martin oxidation is compatible with a wide range of sensitive functional groups, making it a valuable tool in the synthesis of complex molecules and pharmaceutical intermediates.[5]

Safety Precautions

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Dess-Martin periodinane (DMP) is a potentially explosive compound and should be handled with care. It is sensitive to shock and heat. It is recommended to store DMP in a cool, dry place away from combustible materials and to use it in a well-ventilated fume hood. Personal protective equipment, including safety glasses, lab coat, and gloves, should be worn at all times. For reactions on a larger scale, alternative oxidation methods should be considered.

Experimental Protocols

Materials and Equipment

- Dess-Martin periodinane (DMP)
- Anhydrous dichloromethane (DCM) or chloroform
- Substrate (primary or secondary alcohol)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$ NaHC03) solution
- Sodium thiosulfate ($Na_2S_2O_3$ Na2S203)
- Diatomaceous earth (e.g., Celite®)
- Anhydrous magnesium sulfate ($MgSO_4$ MgS04) or sodium sulfate (Na_2SO_4 Na2S04)
- Round-bottom flask

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- Magnetic stirrer and stir bar
- Inert gas supply (e.g., nitrogen or argon)
- Syringes and needles
- Separatory funnel
- Rotary evaporator
- Thin-layer chromatography (TLC) plates and developing chamber
- Silica gel for column chromatography

General Experimental Procedure

- Reaction Setup: To a clean, dry round-bottom flask equipped with a magnetic stir bar, add the alcohol substrate. Dissolve the alcohol in an appropriate volume of anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon).
- Addition of DMP: To the stirred solution of the alcohol, add Dess-Martin periodinane (1.1-1.5 equivalents) portion-wise at room temperature. For sensitive substrates, the reaction can be cooled to 0 °C before the addition of DMP.
- Reaction Monitoring: The reaction is typically complete within 0.5 to 3 hours.[4] Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up:
  - Upon completion, dilute the reaction mixture with an equal volume of diethyl ether or tert-butyl methyl ether.
  - Quench the reaction by adding a 1:1 mixture of saturated aqueous sodium bicarbonate solution and 10% aqueous sodium thiosulfate solution.
  - Stir the biphasic mixture vigorously until the solid byproducts dissolve, and the layers become clear.

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- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with dichloromethane or the solvent used for the reaction.
- Combine the organic layers, wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Purification:
  - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
  - The crude product can be purified by silica gel column chromatography to afford the pure aldehyde or ketone.

Quantitative Data Summary

The following table summarizes the reaction conditions and yields for the Dess-Martin oxidation of a variety of alcohol substrates.

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Substrate Class	Substrate	DMP (equiv.)	Solvent	Temp. (°C)	Time (h)	Yield (%)
Primary Benzylic	Benzyl alcohol	1.1	CH_2Cl_2 CH2Cl2	RT	1	98
Primary Benzylic	p-Nitrobenzyl alcohol	1.1	CH_2Cl_2 CH2Cl2	RT	1	95
Primary Allylic	Cinnamyl alcohol	1.5	CH_2Cl_2 CH2Cl2	RT	2	90[6]
Primary Allylic	Geraniol	1.1	CH_2Cl_2 CH2Cl2	RT	0.5	81
Primary Aliphatic	1-Decanol	1.2	CH_2Cl_2 CH2Cl2	RT	2	92
Secondary Benzylic	1-Phenylethanol	1.1	CH_2Cl_2 CH2Cl2	RT	1	99
Secondary Aliphatic	2-Octanol	1.2	CH_2Cl_2 CH2Cl2	RT	3	94
Secondary Aliphatic	Cyclohexanol	1.1	CH_2Cl_2 CH2Cl2	RT	0.5	95
Sterically Hindered	Cholesterol	1.5	CH_2Cl_2 CH2Cl2	RT	2	91

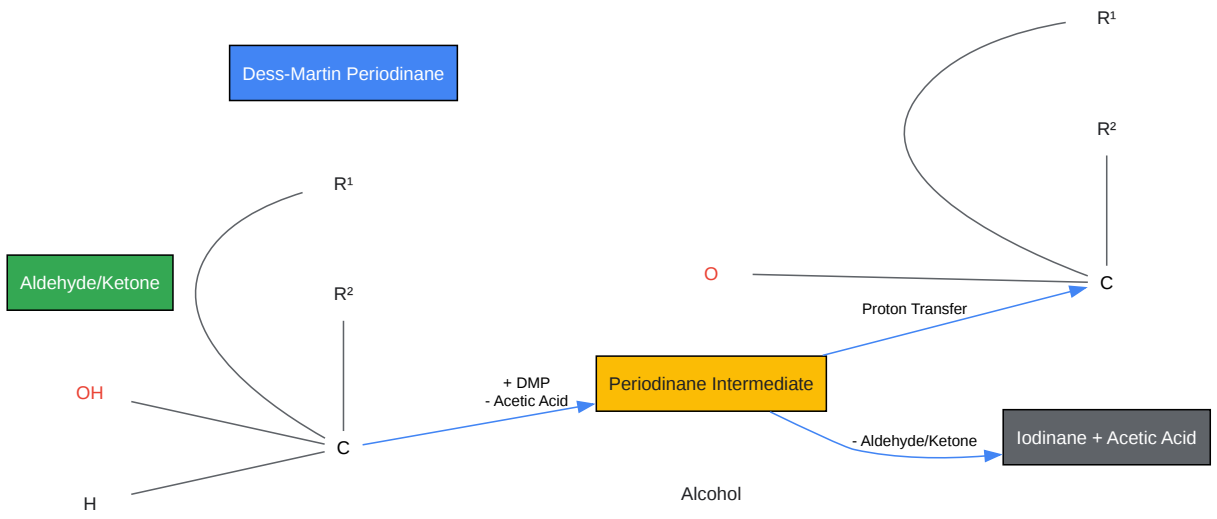
Visualizations



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Caption: Experimental workflow for a typical Dess-Martin oxidation.



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